

Personal protective equipment for handling 1-Octen-3-one - d3

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Compound of Interest

Compound Name: 1-Octen-3-one - d3

Cat. No.: B1148076

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Essential Safety and Handling of 1-Octen-3-one-d3

For researchers, scientists, and drug development professionals, ensuring safe handling of all laboratory chemicals is paramount. This document provides essential, immediate safety and logistical information for the handling of 1-Octen-3-one-d3, including personal protective equipment (PPE), operational procedures, and disposal plans. While deuterated compounds are generally non-radioactive and considered safe for laboratory use, they should be handled with the same precautions as their non-deuterated counterparts.^[1]

Chemical Properties and Hazards:

1-Octen-3-one is classified as a flammable liquid and vapor. It is harmful if swallowed and can cause skin and serious eye irritation.^[2] Therefore, appropriate precautions must be taken to avoid exposure.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling 1-Octen-3-one-d3.

Body Part	PPE Recommendation	Specifications
Hands	Chemical-resistant gloves	Butyl rubber or other gloves specifically resistant to ketones are recommended. Nitrile gloves are not suitable for use with ketones.[3][4]
Eyes/Face	Safety glasses with side shields or chemical splash goggles	Must meet ANSI Z.87.1 standards. A face shield may be required for splash hazards. [5]
Body	Laboratory coat	A flame-resistant lab coat (e.g., Nomex®) buttoned and fitting properly is recommended.[5]
Feet	Closed-toe shoes	Shoes should fully cover the foot.
Respiratory	Respirator (if necessary)	Use in a well-ventilated area or under a chemical fume hood. If engineering controls are insufficient, a respirator may be required.

Experimental Protocols: Handling and Disposal

Handling:

- Preparation: Work in a well-ventilated area, preferably within a chemical fume hood.
- Dispensing: Keep away from heat, sparks, open flames, and hot surfaces.[2] Use appropriate tools to handle the chemical and avoid direct contact.
- Spills: In case of a spill, do not breathe vapors. Evacuate the area and consult emergency procedures. Absorb the spill with an inert, liquid-absorbent material and dispose of it properly.[2]

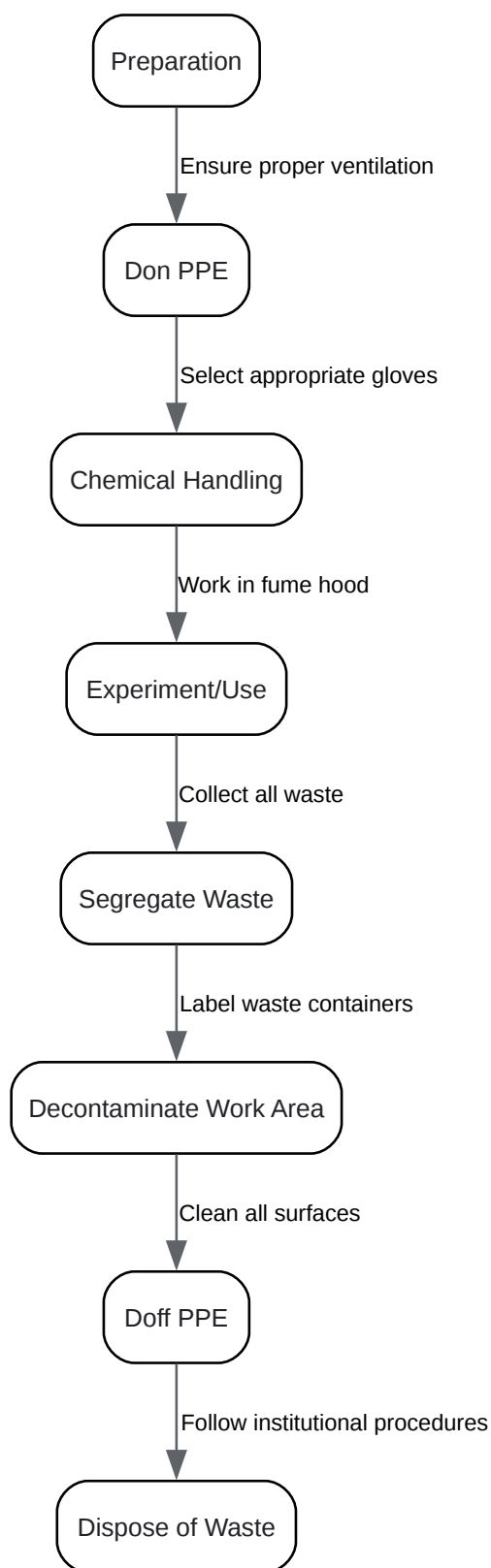
First Aid:

- If on skin or hair: Immediately remove all contaminated clothing. Rinse the skin with water.[\[2\]](#)
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[2\]](#)
- If swallowed: Call a poison center or doctor if you feel unwell.[\[6\]](#)

Storage: Store in a cool, well-ventilated place away from ignition sources.[\[7\]](#) Keep the container tightly closed.

Disposal: Dispose of contents and container in accordance with local, state, and federal regulations. Do not pour large amounts down the drain.[\[7\]](#) Collect waste in a properly labeled, sealed container for chemical waste disposal.

Workflow for Safe Handling of 1-Octen-3-one-d3



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Caption: Workflow for the safe handling of 1-Octen-3-one-d3 from preparation to disposal.

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References

- 1. Deuterated Compounds [simsonpharma.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. Ketodex - Ketone Resistant Chemical Gauntlet - PPE - Personal Protection Equipment - Hand Protection - G/KETODEX/11 [pps-ppe.com]
- 4. hsa.ie [hsa.ie]
- 5. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 6. aurochemicals.com [aurochemicals.com]
- 7. glooshi.com [glooshi.com]
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